

Ethanol-13C2: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: Ethanol-13C2

Cat. No.: B3068663

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An In-depth Guide to the Commercial Availability, and Application of Doubly Labeled Ethanol in Metabolic Research

For researchers, scientists, and drug development professionals, understanding the metabolic fate of xenobiotics and their potential interactions with common substances like ethanol is paramount. Stable isotope-labeled compounds are invaluable tools in these investigations, and **Ethanol-13C2** ([13CH3][13CH2]OH) offers a precise method for tracing the metabolic pathways of ethanol. This technical guide provides a comprehensive overview of the commercial suppliers of **Ethanol-13C2**, detailed experimental protocols for its use in metabolic studies, and a discussion of its applications in drug development.

Commercial Availability and Supplier Specifications

Ethanol-13C2 is available from several reputable suppliers of stable isotopes. The products are typically characterized by high isotopic and chemical purity, making them suitable for sensitive analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. Below is a summary of commercially available **Ethanol-13C2**.

Supplier	Product Name	CAS Number	Isotopic Purity (atom % ¹³ C)	Chemical Purity	Available Quantities
Sigma-Aldrich	Ethanol- ¹³ C ₂	70753-79-6	≥99%	≥99% (CP)	250 mg, 1 g
Cambridge Isotope Laboratories, Inc.	Ethanol (1,2- ¹³ C ₂ , 99%)	70753-79-6	99%	Not specified	0.5 g, 1 g
Eurisotop (a subsidiary of CIL)	ETHANOL (1,2- ¹³ C ₂ , 99%)	70753-79-6	99%	≥98%	0.5 g, Packaged on demand
CP Lab Safety	Ethanol- ¹³ C ₂ , min 99 atom% ¹³ C	70753-79-6	min 99%	Not specified	250 mg
Santa Cruz Biotechnology	Ethanol- ¹³ C ₂	70753-79-6	Not specified	Not specified	Inquire for availability
Medical Isotopes, Inc.	Ethanol- ¹³ C ₂	70753-79-6	Inquire for specifications	Inquire for specifications	Inquire for availability
Omicron Biochemicals, Inc.	Not directly listed, but offers custom synthesis of ¹³ C labeled compounds.	-	Custom	Custom	Custom
IsoLife	Not directly listed, but offers custom synthesis of ¹³ C labeled	-	Custom	Custom	Custom

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Metabolic Pathways of Ethanol

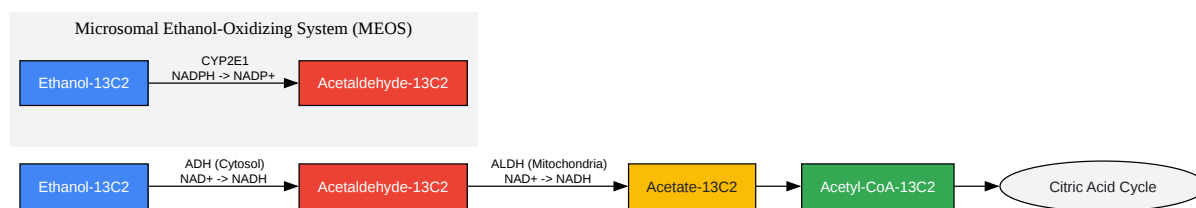
The metabolism of ethanol in the body primarily occurs in the liver through oxidative pathways. Understanding these pathways is crucial for designing and interpreting metabolic tracing studies using **Ethanol-13C2**. The primary enzymatic reactions involve alcohol dehydrogenase (ADH) and aldehyde dehydrogenase (ALDH). A secondary pathway, the microsomal ethanol-oxidizing system (MEOS), becomes more significant with chronic alcohol consumption.^{[1][2]}

The metabolic cascade is as follows:

- **Ethanol to Acetaldehyde:** In the cytoplasm of hepatocytes, ADH oxidizes ethanol to acetaldehyde, a toxic intermediate. This reaction requires nicotinamide adenine dinucleotide (NAD⁺) as a cofactor.^{[3][4]}
- **Acetaldehyde to Acetate:** Acetaldehyde is then rapidly converted to acetate in the mitochondria by ALDH. This step also utilizes NAD⁺.^{[3][4]}
- **Acetate to Acetyl-CoA:** Acetate can then be converted to acetyl-CoA, which can enter the citric acid cycle or be used in fatty acid synthesis.

The MEOS pathway, primarily involving the cytochrome P450 enzyme CYP2E1, also oxidizes ethanol to acetaldehyde, particularly at higher ethanol concentrations.^{[1][2]}

Below is a diagram illustrating the primary ethanol metabolism pathway.



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Caption: Primary metabolic pathway of **Ethanol-13C2**.

Experimental Protocols

The use of **Ethanol-13C2** in metabolic studies requires careful experimental design and execution. The following sections provide detailed methodologies for in vivo administration and subsequent analysis of labeled metabolites by mass spectrometry and NMR spectroscopy.

In Vivo Administration and Sample Collection

This protocol outlines the steps for administering **Ethanol-13C2** to a model organism and collecting biological samples for analysis.

Materials:

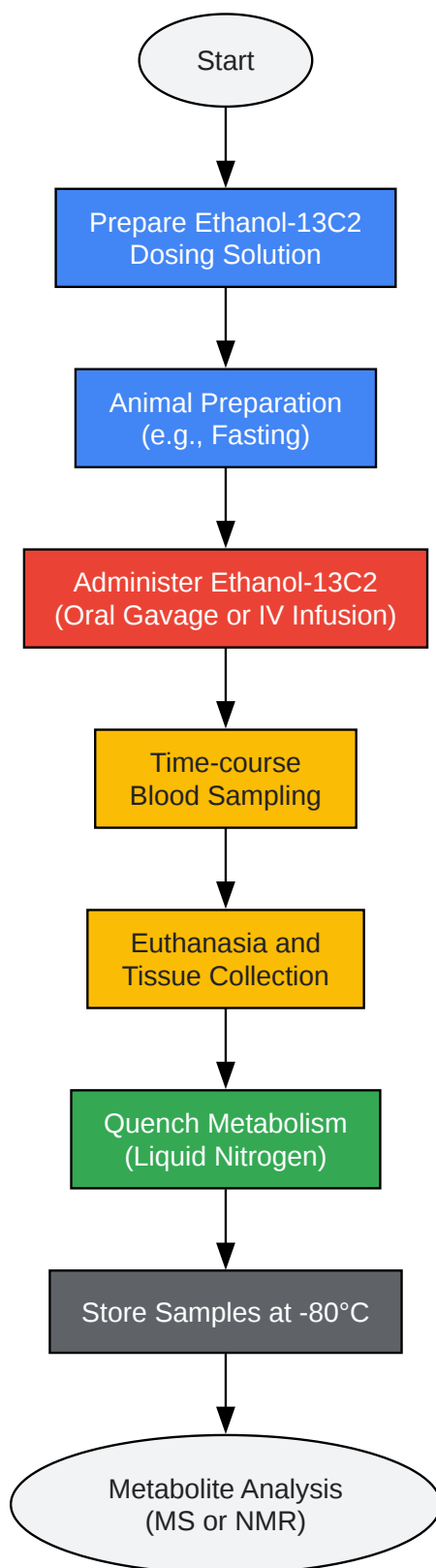
- **Ethanol-13C2**
- Sterile saline solution (0.9% NaCl)
- Animal model (e.g., mouse, rat)
- Gavage needles or infusion pump
- Blood collection tubes (e.g., EDTA-coated)
- Centrifuge

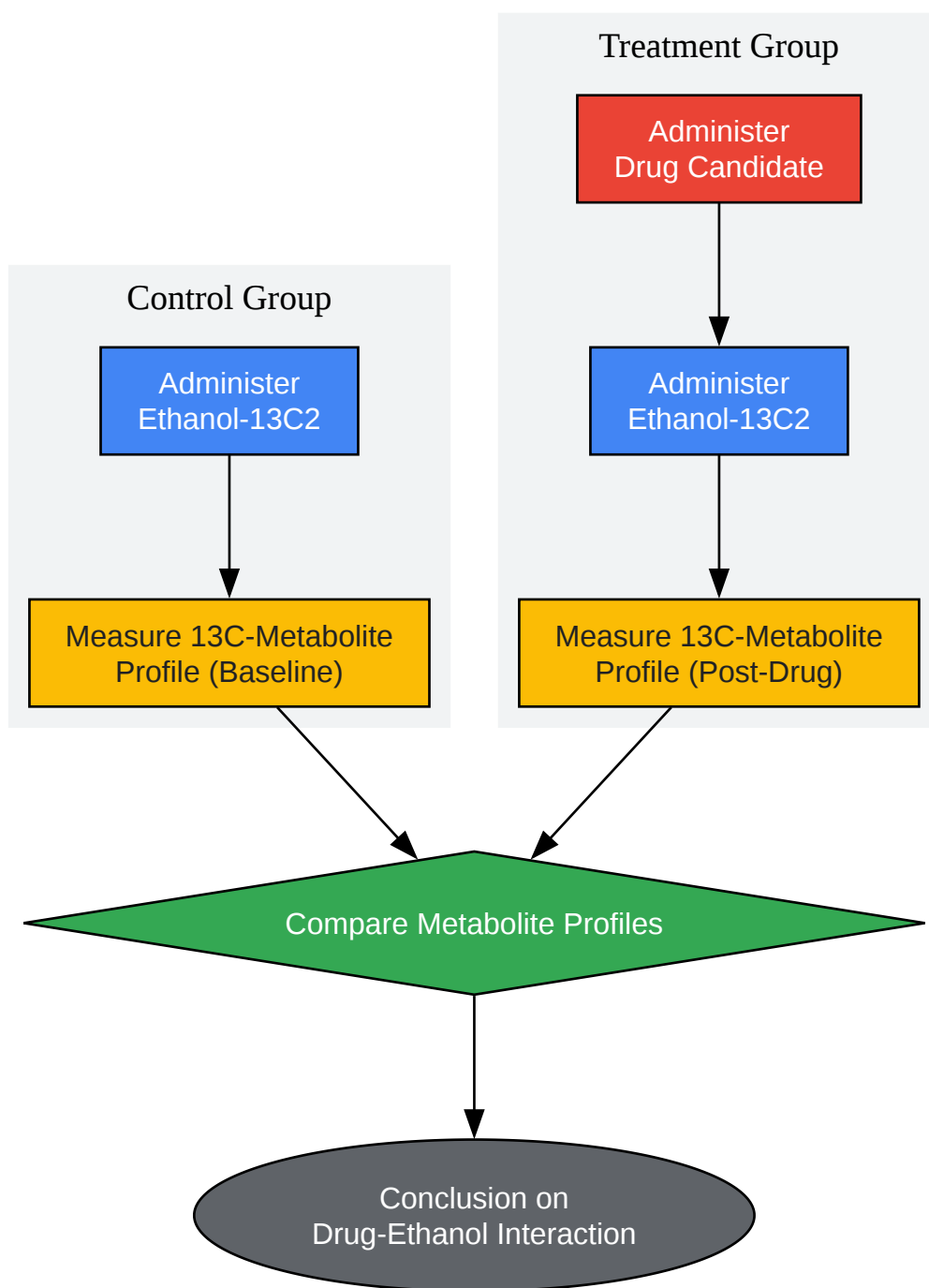
- Liquid nitrogen or dry ice
- -80°C freezer

Procedure:

- Preparation of Dosing Solution: Prepare a sterile solution of **Ethanol-13C2** in saline at the desired concentration. The concentration will depend on the specific research question and the animal model being used.
- Animal Preparation: Acclimate the animals to the experimental conditions. Depending on the study design, animals may be fasted to achieve a metabolic steady state.
- Administration: Administer the **Ethanol-13C2** solution to the animals. This can be done via oral gavage for studies mimicking alcohol consumption or via intravenous infusion for precise control over blood alcohol concentration.
- Blood Sampling: Collect blood samples at predetermined time points post-administration. For example, samples can be taken at 0, 15, 30, 60, 120, and 240 minutes.
- Plasma/Serum Separation: Immediately after collection, centrifuge the blood samples to separate plasma or serum.
- Tissue Collection: At the end of the experiment, euthanize the animals and rapidly collect tissues of interest (e.g., liver, brain, adipose tissue).
- Quenching Metabolism: Immediately freeze the plasma/serum and tissue samples in liquid nitrogen or on dry ice to quench all metabolic activity.
- Storage: Store all samples at -80°C until analysis.

The following diagram illustrates a general workflow for an in vivo **Ethanol-13C2** tracing experiment.





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